

Cr-B Coating Reliability Center: Technical Support & Troubleshooting

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Compound of Interest

Compound Name: boron;chromium

CAS No.: 12006-79-0

Cat. No.: B1582532

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Welcome, Researcher. You are accessing the technical repository for Chromium Boride (Cr-B, CrB₂, Cr₂B) coating systems. This guide is designed for material scientists, process engineers, and pharmaceutical tooling specialists dealing with the failure analysis of hard coatings.

As your Senior Application Scientist, I have structured this guide to move beyond basic definitions. We will dissect the causality of failure—why your coating peels, pits, or loses mass at high temperatures—and provide self-validating protocols to fix it.

Module 1: High-Temperature Oxidation Behavior

The "Boric Oxide Volatility" Trap

The primary failure mode for Cr-B coatings above 1000°C is not the lack of oxide formation, but the evaporation of one of its protective scales.

The Mechanism

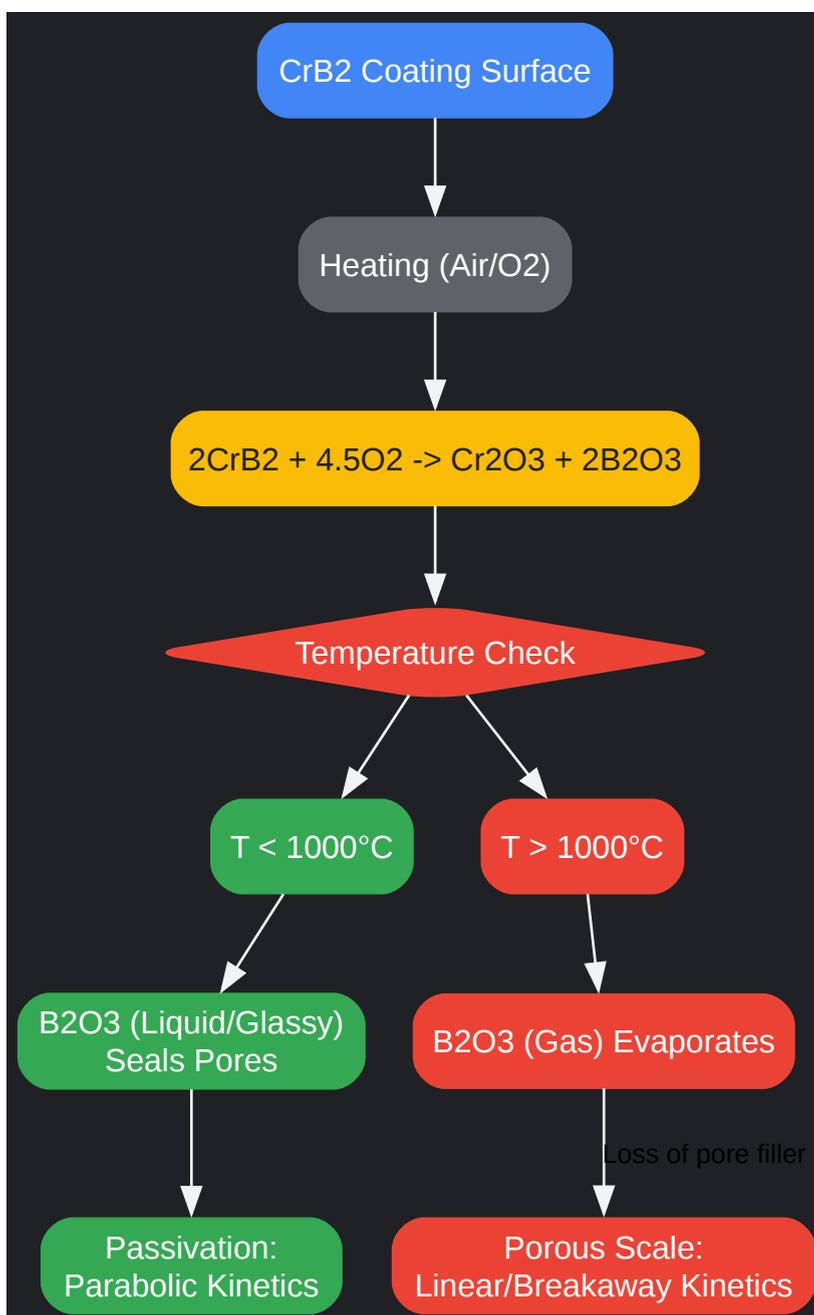
Upon heating, CrB₂ oxidizes to form Chromium Oxide (Cr₂O₃) and Boron Oxide (B₂O₃).

- < 1000°C: B₂O₃ forms a glassy, viscous sealant that fills pores in the Cr₂O₃ skeleton, blocking oxygen diffusion. This is the "self-healing" regime.
- > 1000°C: B₂O₃ becomes volatile.^[1] It evaporates, leaving behind a porous Cr₂O₃ skeleton. Oxygen rushes through these voids, attacking the substrate or causing rapid "breakaway"

oxidation [1, 2].

Visualization: The Oxidation Pathway

The following diagram illustrates the critical transition from protective sealing to catastrophic evaporation.



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Figure 1: The divergent oxidation behavior of CrB₂ based on the volatility threshold of B₂O₃.

Troubleshooting Guide: Oxidation Failures

Symptom	Root Cause Analysis	Corrective Action
Mass Loss > 1000°C	B ₂ O ₃ evaporation is outpacing oxide growth.	Doping: Introduce Si or Al. Si forms SiO ₂ , which reacts with B ₂ O ₃ to form borosilicate glass (higher viscosity, lower volatility) [3].
Spallation on Cooling	CTE Mismatch. CrB ₂ (~10 μm/m·K) vs. Substrate.[2]	Interlayering: Apply a ductile metallic Cr interlayer to absorb residual stress during thermal cycling [4].
"Pest" Oxidation	Low-temp (600-800°C) disintegration due to volume expansion of oxides at grain boundaries.	Densification: Increase PVD bias voltage or Thermal Spray velocity to reduce grain boundary volume fraction.

Module 2: Aqueous Corrosion & Pharmaceutical Tooling

The "Pinhole" & Galvanic Effect

For our audience in Drug Development, Cr-B coatings are often used on tablet compression tooling to prevent sticking. However, aggressive cleaning agents (alkaline washes) or saline environments can cause failure.

Crucial Insight: CrB₂ is chemically inert.[2] If you see rust, it is not the coating corroding; it is the substrate corroding underneath the coating through microscopic defects (pinholes). This is galvanic corrosion, where the noble ceramic coating drives the rapid oxidation of the steel substrate.

Visualization: The Pitting Mechanism



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Figure 2: Galvanic corrosion mechanism driven by coating defects (pinholes).

Troubleshooting Guide: Corrosion & Sticking

Issue (User Report)	Technical Diagnosis	Solution Protocol
Rust spots after cleaning	Pinhole Corrosion: Cleaning solution penetrated coating defects.	Sealing: Use atomic layer deposition (ALD) sealing or high-power impulse magnetron sputtering (HiPIMS) for higher density [5].
Tablet sticking (Picking)	Surface Energy Mismatch: Coating roughness is too high, or chemical affinity to drug binder.	Polishing: Post-coat polish to Ra < 0.05 μm. CrB ₂ is hard but can be polished with diamond paste.
Delamination in Saline	Osmotic Blistering: Soluble salts trapped at the interface.	Cleaning: Implement stricter substrate plasma etching in-vacuo before deposition to remove surface salts/oxides.

Module 3: Validated Experimental Protocols

Do not rely on generic testing. Use these specific parameters to validate Cr-B performance.

Protocol A: High-Temp Oxidation Kinetics (TGA)

Purpose: Determine the parabolic rate constant (

) and volatilization onset.

- Sample Prep: Polish coated coupon to mirror finish (remove surface roughness effects).
- Equipment: Thermogravimetric Analyzer (TGA) with sensitivity < 1 µg.
- Cycle:
 - Ramp: 10°C/min to Target T (e.g., 800°C, 1000°C, 1200°C).
 - Isotherm: Hold for 100 hours (Short tests miss the breakaway transition).
 - Atmosphere: Synthetic Air (Flow 50 mL/min).
- Data Analysis: Plot
vs. Time.
 - Linear slope = Parabolic protection ().
 - Negative slope = Volatilization dominance.

Protocol B: Potentiodynamic Polarization (Corrosion)

Purpose: Quantify porosity and passivation capability.

- Electrolyte: 3.5% wt. NaCl (Standard Marine) or 0.1M HCl (Simulated Gastric/Cleaning).
- Setup: Three-electrode cell (WE: CrB Coated, CE: Platinum, RE: Ag/AgCl).
- OCP: Monitor Open Circuit Potential for 1 hour until stable.
- Scan: -0.5V to +1.5V vs. OCP. Scan rate: 1 mV/s (Slow scan required for ceramics to detect metastable pitting).
- Pass/Fail Criteria:
 - should shift positive relative to substrate.

- should be <

A/cm² for a "dense" coating.

Frequently Asked Questions (FAQ)

Q: Why choose CrB₂ over TiN for pharmaceutical tooling? A: CrB₂ offers superior chemical inertness against sticking. TiN can chemically interact with certain amines in drug formulations. CrB₂'s ceramic nature reduces this adhesive wear (galling) risk.

Q: My coating looks intact but the substrate is corroding. Why? A: You have "through-thickness porosity." Even if the coating is hard, if it has 1% porosity, the electrolyte creates a galvanic cell. The large surface area of the CrB₂ (Cathode) drives intense corrosion at the tiny pinhole (Anode). You must optimize the deposition density (e.g., increase bias voltage during sputtering).

Q: Can I use CrB coatings above 1200°C? A: Only if modified. Pure CrB₂ fails due to B₂O₃ loss. You must use a Cr-B-Si or Cr-B-Si-Al composite. The Silicon forms a borosilicate glass that remains stable up to ~1300°C [3].

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